

Benzyl 4-bromobutanoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Benzyl 4-bromobutanoate*

Cat. No.: *B159757*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. The information provided is based on available data for **Benzyl 4-bromobutanoate** and structurally related compounds. A complete Safety Data Sheet (SDS) for this specific compound is not readily available. Therefore, all handling and safety procedures should be conducted with the utmost caution, and a comprehensive risk assessment should be performed by qualified personnel before use.

Chemical and Physical Properties

Benzyl 4-bromobutanoate is a functionalized organic compound utilized as a building block in various synthetic applications, including pharmaceutical development.^[1] Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Source
CAS Number	126430-46-4	[2][3]
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	[2][4]
Molecular Weight	257.12 g/mol	[2][4]
Appearance	Colorless to faint yellow liquid	
Boiling Point	314.3 °C at 760 mmHg (Predicted)	[4]
Density	1.364 g/cm ³ (Predicted)	[4]
Purity	Typically ≥97%	[1]
Storage Temperature	Room temperature	[2]

Hazard Identification and GHS Classification

The primary documented hazard for **Benzyl 4-bromobutanoate** is its environmental toxicity. While comprehensive toxicological data for human health is not available, its chemical structure suggests potential for irritant properties.

Hazard Class	Hazard Statement	Pictogram
Hazardous to the aquatic environment, long-term hazard	H411: Toxic to aquatic life with long lasting effects.[5]	

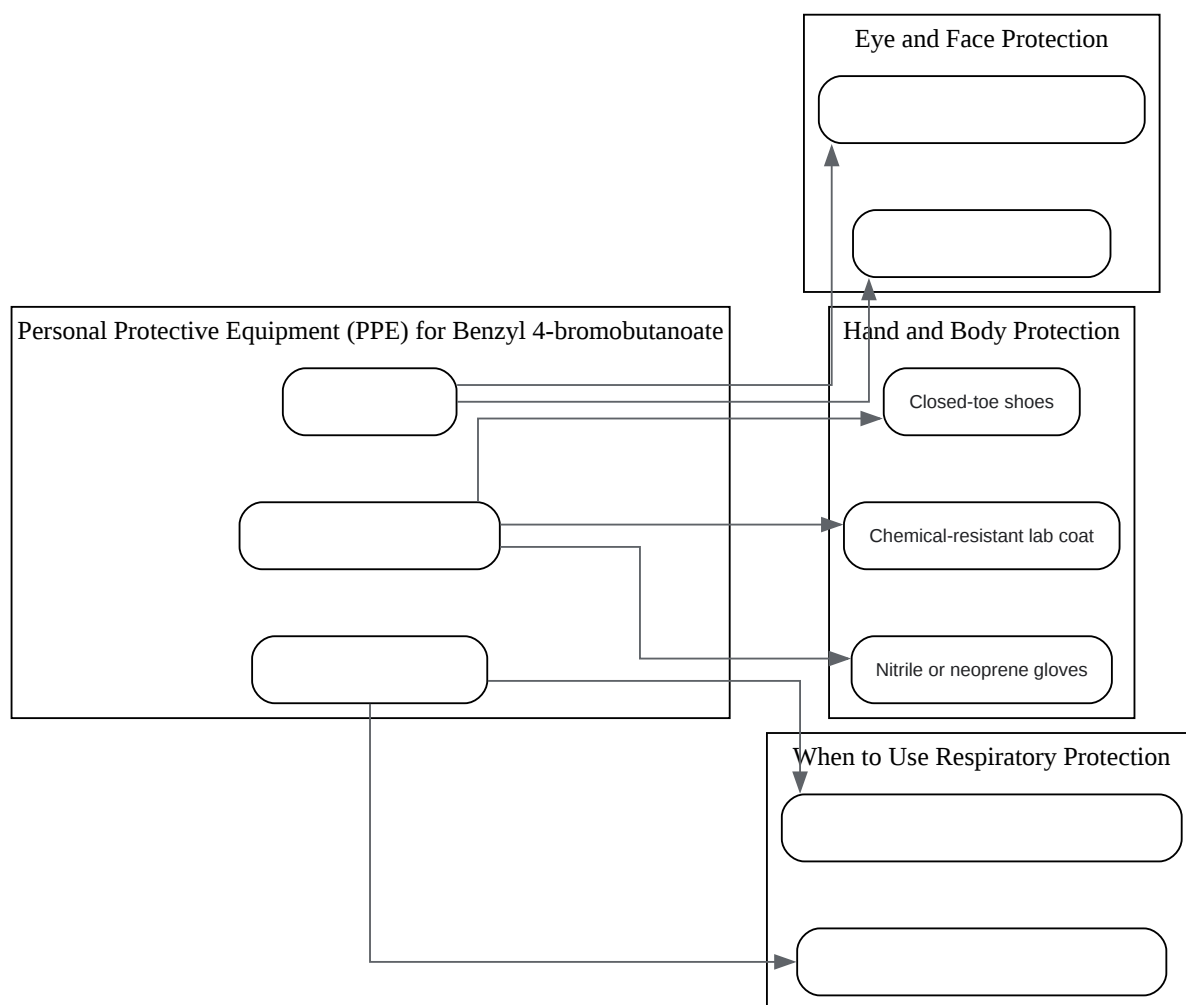
Note on Toxicity: No specific studies on acute toxicity, skin/eye irritation, or sensitization for **Benzyl 4-bromobutanoate** were identified. However, structurally similar compounds, such as other brominated esters and benzyl derivatives, can cause skin, eye, and respiratory irritation. [6][7][8] Therefore, it should be handled as a potentially hazardous substance.

Experimental Protocols: Safe Handling and Use

Given the lack of a specific SDS, a conservative approach based on handling similar halogenated organic esters is mandatory. The following protocols are recommended.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial. The following provides a general guideline.



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Caption: Recommended PPE for handling **Benzyl 4-bromobutanoate**.

General Handling and Storage

- **Ventilation:** Always handle **Benzyl 4-bromobutanoate** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.^[9]
- **Avoiding Contact:** Take precautions to avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist.
- **Hygiene:** Wash hands thoroughly after handling. Remove and launder contaminated clothing before reuse.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials.^[2]

Synthesis Protocol Safety Considerations

A known synthesis of **Benzyl 4-bromobutanoate** involves the reaction of 4-bromobutyric acid or 4-bromobutanoyl chloride with benzyl alcohol.^{[4][10][11]}

- **Reagents:** Be aware of the hazards of all reactants, including the corrosivity of acyl chlorides and the potential for irritation from benzyl alcohol.
- **Solvents:** Dichloromethane is often used as a solvent. Handle it as a potential carcinogen and ensure proper ventilation.
- **Work-up:** The aqueous work-up can generate acidic or basic waste that must be neutralized before disposal.

Emergency Procedures

First-Aid Measures

- **Inhalation:** If inhaled, move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** In case of skin contact, wash off with soap and plenty of water. Consult a physician if irritation persists.

- **Eye Contact:** In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **Ingestion:** If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Fire-Fighting Measures

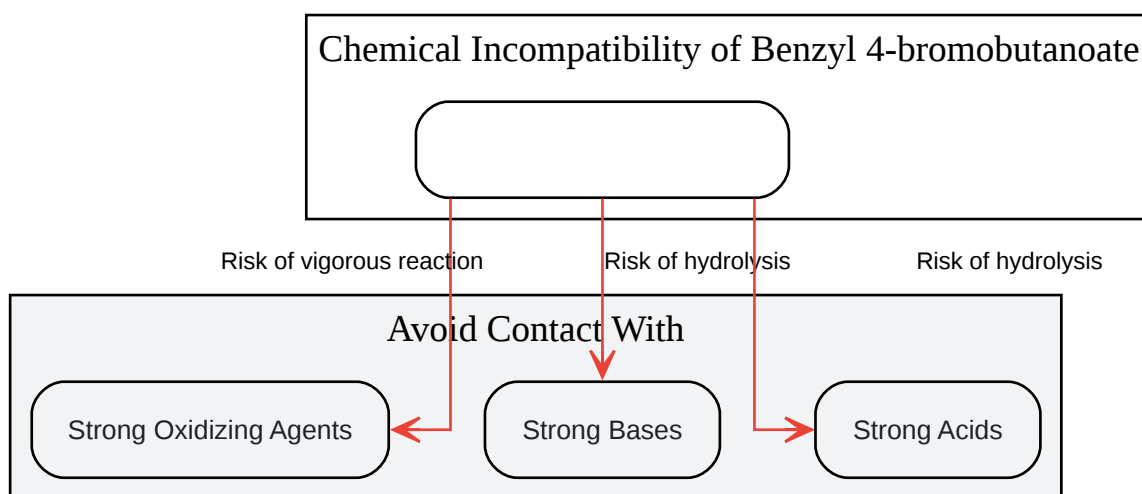
- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Combustion may produce carbon oxides and hydrogen bromide gas.
- **Firefighter Protection:** Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Discharge into the environment must be avoided.^[5]
- **Containment and Cleanup:** Absorb with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Stability and Reactivity

- **Reactivity:** The bromine atom is a good leaving group and can participate in nucleophilic substitution reactions. The ester linkage can be hydrolyzed under acidic or basic conditions.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Incompatible Materials:** Strong oxidizing agents, strong bases, and strong acids.
- **Hazardous Decomposition Products:** Under fire conditions, may decompose to form carbon oxides and hydrogen bromide.



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